

An In-depth Technical Guide to 2,4,5-Trichlorotoluene

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Compound of Interest

Compound Name: 2,4,5-Trichlorotoluene

Cat. No.: B165455

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,4,5-Trichlorotoluene**, a significant organochlorine compound. This document details its chemical and physical properties, safety information, and insights into its synthesis and analysis, tailored for professionals in research and development.

Identifier

Name	Data
Chemical Name	2,4,5-Trichlorotoluene
CAS Number	6639-30-1
Molecular Formula	C ₇ H ₅ Cl ₃
IUPAC Name	1,2,4-Trichloro-5-methylbenzene
Synonyms	Benzene, 1,2,4-trichloro-5-methyl-

Physicochemical Properties

The physical and chemical characteristics of **2,4,5-Trichlorotoluene** are summarized in the table below, providing essential data for laboratory and industrial applications.

Property	Value	Reference
Molecular Weight	195.47 g/mol	[1][2]
Appearance	Colorless needles, gray flakes or off-white lumpy solid	
Melting Point	79-81 °C	
Boiling Point	238.6 °C at 760 mmHg	
Density	1.38 g/cm ³	
Solubility	Insoluble in water; Soluble in alcohol, benzene, and diethyl ether	[3]
Flash Point	149.5 °C	
Refractive Index	1.559	
LogP	3.95520	

Safety and Hazard Information

Understanding the safety and hazard profile of **2,4,5-Trichlorotoluene** is critical for its handling and use in research and manufacturing.

Hazard Classification (GHS)	Statement
Eye Damage/Irritation	H318: Causes serious eye damage
Aquatic Hazard (long-term)	H413: May cause long lasting harmful effects to aquatic life

Precautionary Statements (GHS)	Code
Prevention	P273, P280
Response	P305+P351+P338, P310
Disposal	P501

Note: According to aggregated GHS information, this chemical does not meet GHS hazard criteria in a significant percentage of reports. However, the potential for serious eye damage and long-term aquatic effects should be noted and appropriate safety precautions taken.

Experimental Protocols

Synthesis of **2,4,5-Trichlorotoluene**

A common method for the synthesis of **2,4,5-Trichlorotoluene** involves the chlorination of p-chlorotoluene. The following is a general protocol derived from established industrial processes.^[4]

Materials:

- p-Chlorotoluene
- Chlorine gas
- Ring-chlorination catalyst (e.g., iron filings, aluminum chloride)
- Co-catalyst (e.g., a sulfur compound or a metal sulfide like ferrous sulfide)^[4]
- Inert solvent (optional)

Procedure:

- In a suitable reaction vessel equipped with a stirrer, gas inlet, and a system for monitoring the reaction progress (e.g., by weight increase or specific gravity), charge the p-chlorotoluene and the catalyst system.
- Introduce chlorine gas into the reaction mixture at a controlled rate. The reaction is typically carried out at a temperature range of 25 to 50°C to favor the formation of the desired isomer and minimize side-chain chlorination.^[4]
- Continue the chlorination until the desired degree of chlorination is achieved, which can be determined by monitoring the weight of the reaction mixture. The target is an average of approximately three chlorine atoms per molecule of toluene.^[4]

- Upon completion, the reaction mixture will contain a mixture of chlorotoluene isomers, including dichlorotoluenes, trichlorotoluenes, and tetrachlorotoluenes.
- The trichlorotoluene fraction is then separated from the crude product mixture, typically by fractional distillation.
- To isolate substantially pure **2,4,5-Trichlorotoluene**, the trichlorotoluene fraction can be further purified by fractional distillation or fractional crystallization.^[4]

Analytical Methods

The analysis of **2,4,5-Trichlorotoluene** is commonly performed using gas chromatography coupled with mass spectrometry (GC-MS).

Sample Preparation (for environmental samples):

- Extraction: For water samples, liquid-liquid extraction with a suitable organic solvent (e.g., hexane or dichloromethane) is a common method. For solid samples like soil or sediment, techniques such as Soxhlet extraction or ultrasonic extraction can be employed.
- Clean-up: The crude extract may require a clean-up step to remove interfering substances. This can be achieved using techniques like column chromatography with adsorbents such as silica gel or alumina.
- Concentration: The cleaned-up extract is typically concentrated to a smaller volume to enhance the sensitivity of the analysis.

GC-MS Analysis:

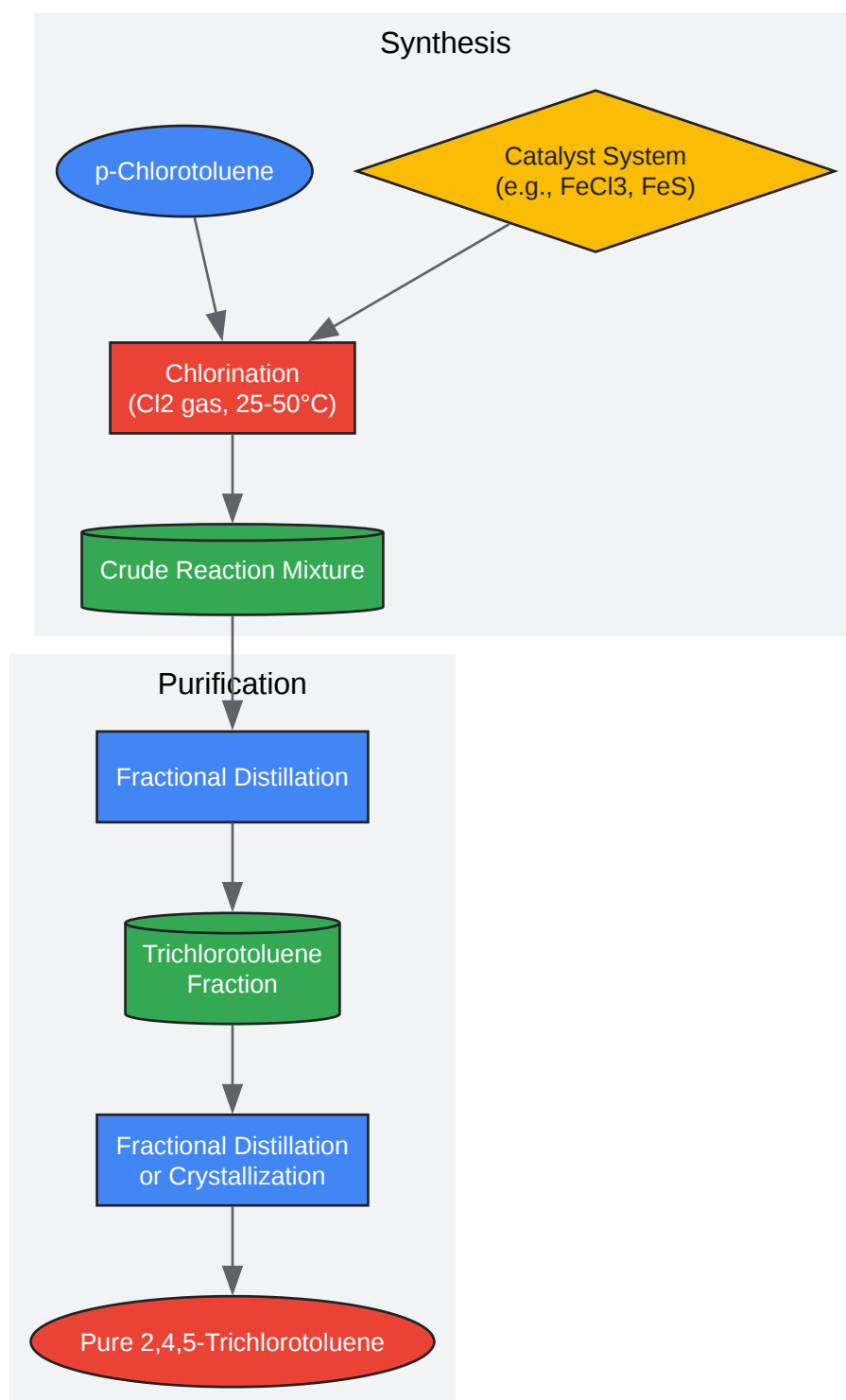
- Gas Chromatograph (GC): A GC system equipped with a capillary column suitable for the separation of chlorinated aromatic compounds is used.
- Injector: A split/splitless injector is commonly used for sample introduction.
- Oven Temperature Program: A temperature program is optimized to achieve good separation of **2,4,5-Trichlorotoluene** from other isomers and matrix components.

- **Mass Spectrometer (MS):** A mass spectrometer is used as the detector. It can be operated in either full scan mode for qualitative analysis or selected ion monitoring (SIM) mode for enhanced sensitivity in quantitative analysis.
- **Quantification:** Quantification is typically performed using an internal or external standard method with a certified reference material of **2,4,5-Trichlorotoluene**.

Visualizations

Synthesis and Purification Workflow for **2,4,5-Trichlorotoluene**

The following diagram illustrates the general workflow for the synthesis and purification of **2,4,5-Trichlorotoluene**.



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Caption: General workflow for the synthesis and purification of **2,4,5-Trichlorotoluene**.

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